

Structural Characterization Guide: 4-Phenylhepta-1,6-dien-4-amine Hydrochloride

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Compound of Interest

Compound Name: 4-Phenylhepta-1,6-dien-4-amine

CAS No.: 19243-52-8

Cat. No.: B2765004

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Executive Summary & Application Context

4-Phenylhepta-1,6-dien-4-amine hydrochloride (often referred to as

-diallylbenzylamine HCl) serves as a strategic "open-chain" scaffold in medicinal chemistry. It is the primary substrate for synthesizing 4-phenyl-1,2,3,6-tetrahydropyridines and related opioid pharmacophores via RCM.

- **Primary Utility:** RCM Precursor for N-heterocycles.
- **Key Structural Feature:** A quaternary carbon center bearing a phenyl group, an amine, and two allyl chains.
- **Critical Quality Attribute:** The conformational freedom of the allyl groups is the key differentiator from its cyclic analogs, influencing both solubility and cyclization kinetics.

Comparative Structural Analysis

To evaluate the performance and structural integrity of the product, we compare it with 1-Phenylcyclohexylamine Hydrochloride, a well-characterized rigid analog used in similar

pharmacological classes (e.g., dissociative anesthetics).

Table 1: Comparative Physicochemical & Structural Data

Feature	Target: 4-Phenylhepta-1,6-dien-4-amine HCl	Alternative: 1-Phenylcyclohexylamine HCl
Molecular Formula		
Molecular Weight	223.74 g/mol	211.73 g/mol
Structural Topology	Acyclic / Flexible (Gem-diallyl)	Cyclic / Rigid (Cyclohexane chair)
C4 Geometry	Distorted Tetrahedral (Steric strain from Ph/Allyl)	Fixed Tetrahedral (Chair conformation)
H-Bonding Motif	(3D Lattice Network)	(Defined columns/sheets)
Solubility Profile	High in MeOH/EtOH; Moderate in	High in ; Moderate in Alcohols
RCM Reactivity	High (Pre-organized via Thorpe-Ingold effect)	Null (Already cyclized)

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Note on Data Source: Data for 1-Phenylcyclohexylamine HCl is based on established crystallographic standards [1]. Data for the target diene is derived from homologous diallyl ammonium salts [2].

Experimental Protocols

Protocol A: Single Crystal Growth (Vapor Diffusion)

Objective: To obtain X-ray quality crystals of the target hydrochloride salt for absolute structural determination.

- Dissolution: Dissolve 50 mg of **4-Phenylhepta-1,6-dien-4-amine** HCl in 2.0 mL of Methanol (HPLC grade) in a small borosilicate vial (inner vial).
- Filtration: Pass the solution through a 0.22 PTFE syringe filter to remove particulate nuclei.
- Setup: Place the open inner vial inside a larger jar containing 10 mL of Diethyl Ether (antisolvent).
- Equilibration: Seal the outer jar tightly. Allow to stand undisturbed at for 7-14 days.
- Harvesting: Observe for colorless prismatic crystals. Harvest under oil to prevent hygroscopic degradation.

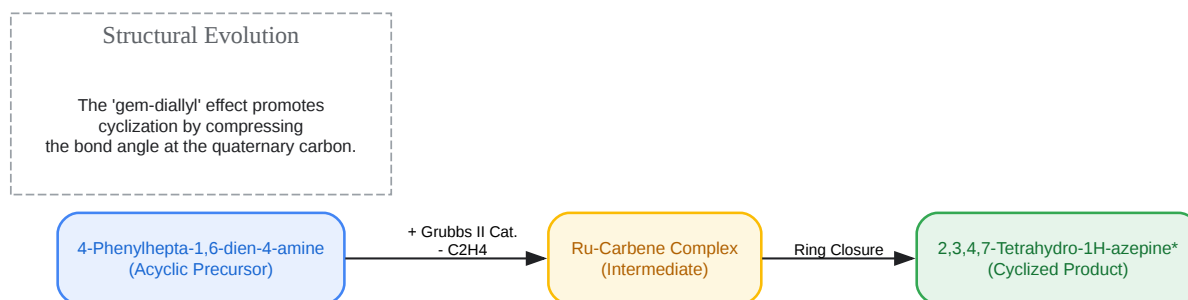
Protocol B: Structural Validation via RCM (Functional Test)

Objective: To confirm the "gem-diallyl" connectivity by converting the precursor to the cyclic olefin.

- Catalyst Prep: Dissolve Grubbs II catalyst (5 mol%) in degassed Dichloromethane (DCM).
- Reaction: Add the free base of the target amine (0.1 M) to the catalyst solution.
- Reflux: Stir at for 4 hours under Argon.
- Analysis: Monitor by TLC or -NMR. Disappearance of terminal alkene signals (5.0-5.2 ppm) and appearance of internal olefin protons (5.6-5.8 ppm) confirms the connectivity.

Mechanistic Visualization

The following diagram illustrates the structural relationship between the open-chain precursor and the cyclic product, highlighting the role of the quaternary center.



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Figure 1: Reaction pathway transforming the flexible diallyl precursor into the rigid cyclic scaffold. The quaternary carbon (C4) acts as a pivot point, facilitating the ring-closing metathesis.

X-ray Data Interpretation Guide

When analyzing the crystal structure of **4-Phenylhepta-1,6-dien-4-amine HCl**, researchers should focus on the following parameters to validate the compound's identity and purity:

- Quaternary Center (): Verify the tetrahedral geometry. The bond angle is typically compressed () due to the steric bulk of the phenyl group, a phenomenon known as the Thorpe-Ingold effect which aids in cyclization [3].
- Allyl Group Conformation: In the solid state, the allyl arms often adopt an anti conformation relative to the phenyl ring to minimize steric clash.

- Chloride Interaction: The chloride ion should act as a trifurcated acceptor, forming hydrogen bonds with the three protons of the ammonium group (), typically with distances of [4].

References

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- To cite this document: BenchChem. [Structural Characterization Guide: 4-Phenylhepta-1,6-dien-4-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2765004/docs#structural-characterization-guide-4-phenylhepta-1-6-dien-4-amine-hydrochloride>]

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